Technical Dossier: (3-Chloro-5-fluorophenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name:	*(3-Chloro-5-fluorophenyl)methanesulfonyl chloride*
Cat. No.:	*B13200883*

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Executive Summary

(3-Chloro-5-fluorophenyl)methanesulfonyl chloride (CAS: 1539642-30-2) is a specialized aryl-alkyl sulfonyl chloride reagent used primarily in the synthesis of sulfonamide-based pharmacophores. Its unique 3,5-disubstitution pattern combines the lipophilicity of chlorine with the metabolic blocking capabilities of fluorine, making it a high-value scaffold for optimizing ADME (Absorption, Distribution, Metabolism, and Excretion) profiles in drug discovery.

This guide details the physicochemical properties, validated synthetic protocols, and strategic applications of this molecule, moving beyond simple data listing to provide an actionable roadmap for laboratory utilization.

Physicochemical Profile

The molecular weight provided below is calculated based on IUPAC standard atomic weights. For mass spectrometry applications, the monoisotopic mass is critical due to the distinct isotopic signature of the two chlorine atoms (one on the ring, one in the sulfonyl group).

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Table 1: Core Data Specifications

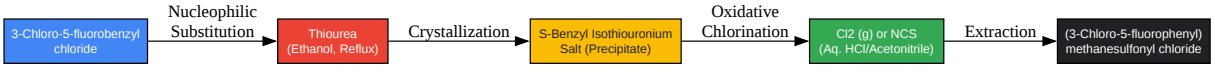
Property	Value	Notes
IUPAC Name	(3-Chloro-5-fluorophenyl)methanesulfonyl chloride	
CAS Number	1539642-30-2	Verified Identifier
Molecular Formula	$C_7H_5Cl_2FO_2S$	
Molecular Weight	243.08 g/mol	Average Mass
Monoisotopic Mass	241.9371 Da	For High-Res MS (M+)
Isotopic Pattern	M (100%), M+2 (~65%), M+4 (~11%)	Due to Cl_2 presence
Predicted LogP	2.85 ± 0.4	Lipophilic character
Physical State	Low-melting solid or semi-solid oil	Temperature dependent
Reactivity	Electrophilic; Moisture Sensitive	Hydrolyzes to sulfonic acid

Strategic Synthesis: The Thiourea Protocol

While direct chlorosulfonation of arenes is common, it is unsuitable for this substrate. The meta-directing/deactivating nature of the halogens and the presence of the benzylic carbon make direct sulfonation low-yielding and regiochemically messy.

The industry-standard, self-validating protocol utilizes the S-Benzyl Isothiouronium route. This method proceeds under mild conditions, preserving the halogen substituents.

Validated Synthetic Workflow



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Figure 1: Step-wise conversion of benzyl halide to sulfonyl chloride via isothiouronium intermediate.

Detailed Methodology

Step 1: Formation of Isothiouronium Salt

- Charge: Dissolve 3-chloro-5-fluorobenzyl chloride (1.0 eq) and thiourea (1.05 eq) in absolute ethanol (5 vol).
- Reflux: Heat to reflux for 3–5 hours. The reaction is self-indicating; the product often precipitates as a white solid upon cooling.
- Isolation: Cool to 0°C. Filter the solid. Wash with cold ethanol/ether. Checkpoint: High melting point (>150°C) confirms salt formation.

Step 2: Oxidative Chlorination

- Suspension: Suspend the salt from Step 1 in a mixture of water and dichloromethane (1:1 ratio). Cool to <5°C.
- Chlorination: Sparge Cl_2 gas slowly or add N-Chlorosuccinimide (NCS) (3.0 eq) portion-wise. Maintain temperature <10°C to prevent over-oxidation or hydrolysis.
- Quench & Extract: Once the solid dissolves and the organic layer turns yellow (excess Cl_2), stop. Separate layers. Wash organic phase with cold $NaHSO_3$ (to remove oxidants) and cold water.
- Drying: Dry over anhydrous $MgSO_4$ and concentrate in vacuo at <30°C. Do not overheat, as benzyl sulfonyl chlorides are thermally unstable.

Medicinal Chemistry Utility: The "Warhead"

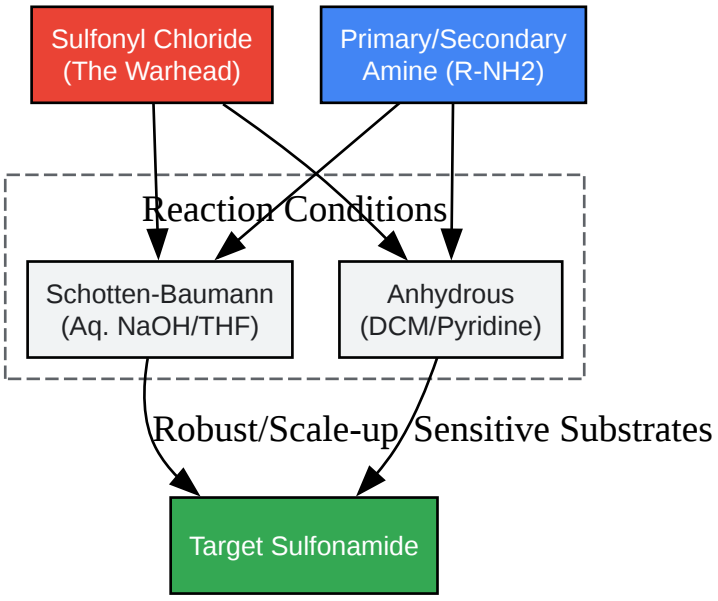
This molecule is not a drug itself but a "warhead" used to install the (3-chloro-5-fluorophenyl)methylsulfonyl moiety.

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Structural Advantages

- Metabolic Stability: The 3,5-substitution pattern blocks the primary sites of CYP450 oxidative metabolism on the phenyl ring.
- Electronic Modulation:
  - Fluorine (C5): High electronegativity withdraws electron density, increasing the acidity of the adjacent sulfonamide NH (after coupling), which can improve potency in hydrogen-bond driven binding pockets.
  - Chlorine (C3): Adds lipophilicity (LogP) and fills hydrophobic pockets without the steric bulk of a methyl group.

Coupling Logic (Sulfonamide Synthesis)



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Figure 2: Decision matrix for coupling the sulfonyl chloride with amines.

Analytical Validation & Quality Control

Trustworthiness in data requires rigorous characterization. Do not rely solely on LCMS, as the sulfonyl chloride can hydrolyze on the column.

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- ^{1}H NMR ($CDCl_3$): Look for the benzylic methylene singlet ($-CH_2-$) around δ 4.6–4.8 ppm. If hydrolyzed to sulfonic acid, this peak shifts upfield.
- ^{19}F NMR: Essential for confirming the presence of the fluorine atom (typically -110 to -115 ppm).
- Derivatization Check: If the purity is ambiguous, react a small aliquot with excess benzylamine. The resulting stable sulfonamide is easily purified and characterized to infer the purity of the starting chloride.

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- To cite this document: BenchChem. [Technical Dossier: (3-Chloro-5-fluorophenyl)methanesulfonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13200883/docs#technical-dossier-3-chloro-5-fluorophenyl-methanesulfonyl-chloride]

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